

A Technical Guide to Naturally Sourced Anilide Compounds

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Compound of Interest

Compound Name:	Anilix
CAS No.:	8072-20-6
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the natural origins of anilide compounds, a class of molecules with significant and diverse biological activities. While many anilides are synthetically derived for use as herbicides and pharmaceuticals, nature also provides a fascinating array of these structures from sources including marine microalgae and terrestrial fungi. This document provides a comprehensive overview of key examples, their biological activities, detailed experimental protocols for their isolation and characterization, and insights into their biosynthetic pathways.

Anilide Compounds from Marine Microalgae

Marine microalgae have been identified as a source of halogenated anilines, which are considered a novel class of natural products. These compounds are of interest due to their potential bioactivity and the unique biosynthetic pathways involved in their production.

Halogenated Anilines

Source Organism: Marine biofilm-forming microalgae.[1]

Identified Compounds:

- 2,4,6-Tribromoaniline
- 2,4,6-Trichloroaniline
- Dibromochloro- and bromodichloro-aniline derivatives

These compounds, previously thought to be of exclusively synthetic origin, have been confirmed to be biosynthesized by marine microalgae.[1]

Biological Activity: Halogenated anilines exhibit notable antimicrobial properties. Their toxicity is a significant aspect of their bioactivity.

Data Presentation: Physicochemical and Antimicrobial Properties

Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)	Bioactivity
2,4,6-Tribromoaniline	C ₆ H ₄ Br ₃ N	329.817	120	Antimicrobial activity against E. coli and S. aureus.[2][3] Mutagenicity evaluated in Salmonella and Saccharomyces cerevisiae (Ames test) was negative.[4]
2,4,6-Trichloroaniline	C ₆ H ₄ Cl ₃ N	196.5	77.5	Acaricide metabolite.[5]

Experimental Protocols: Isolation and Characterization of Halogenated Anilines

The following is a generalized protocol for the isolation and characterization of halogenated anilines from marine microalgae, based on standard methodologies for marine natural

products.

1. Sample Collection and Extraction:

- Collect biofilm-forming microalgae from their marine habitat.
- Lyophilize the biomass to remove water.
- Perform solvent extraction using a mixture of dichloromethane and methanol (2:1, v/v) to obtain a crude extract.

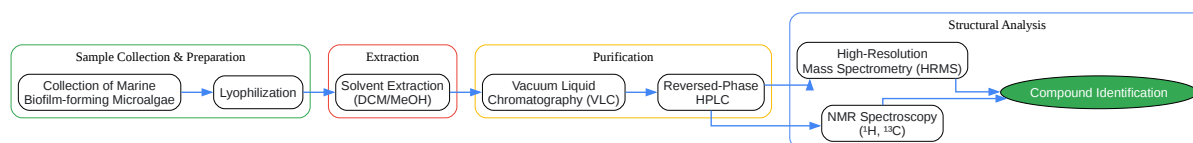
2. Chromatographic Separation:

- Subject the crude extract to silica gel vacuum liquid chromatography (VLC) using a gradient of n-hexane and ethyl acetate to fractionate the extract.
- Further purify the fractions containing the target compounds using high-performance liquid chromatography (HPLC) on a C18 reversed-phase column with a methanol/water gradient.

3. Structure Elucidation:

- Analyze the purified compounds using ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy to determine the chemical structure.
- Confirm the molecular formula using High-Resolution Mass Spectrometry (HRMS).
- Compare the spectroscopic data with that of authentic standards for final identification.

Mandatory Visualization: Experimental Workflow for Halogenated Aniline Discovery



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A generalized workflow for the discovery of halogenated anilines.

Anilide Compounds from Fungi

Fungi, particularly species from the genus *Aspergillus*, are a rich source of structurally diverse secondary metabolites, including anilide compounds. These compounds often exhibit interesting biological activities.

N-formyl-4-hydroxyphenyl-acetamide

Source Organism: *Aspergillus fumigatus* (soil-derived fungus).

Identified Compound: N-formyl-4-hydroxyphenyl-acetamide.

This compound has been isolated with a significantly high yield from *Aspergillus fumigatus*.^[6]

Biological Activity: This anilide has demonstrated antifungal and cytotoxic properties.

Data Presentation: Bioactivity of N-formyl-4-hydroxyphenyl-acetamide

Bioactivity Type	Details	Reference
Antifungal	Strong inhibition against a series of fungal strains.	[6]
Cytotoxic	Moderate cytotoxicity against Du145, A-549, and HeLa cell lines.	[6]
Radical Scavenging	Strong activity reported from a marine-derived fungal source.	[6]

Experimental Protocols: Isolation and Characterization of N-formyl-4-hydroxyphenyl-acetamide

The following protocol details the steps for the isolation and characterization of N-formyl-4-hydroxyphenyl-acetamide from *Aspergillus fumigatus*.

1. Fungal Culture:

- Inoculate *Aspergillus fumigatus* spores into a suitable liquid medium (e.g., Potato Dextrose Broth).

- Incubate the culture for 10-14 days at 25-30°C with shaking to allow for fungal growth and metabolite production.

2. Extraction:

- Separate the mycelium from the culture broth by filtration.
- Perform a liquid-liquid extraction of the culture filtrate with ethyl acetate.
- Dry the ethyl acetate extract under reduced pressure to obtain the crude extract.

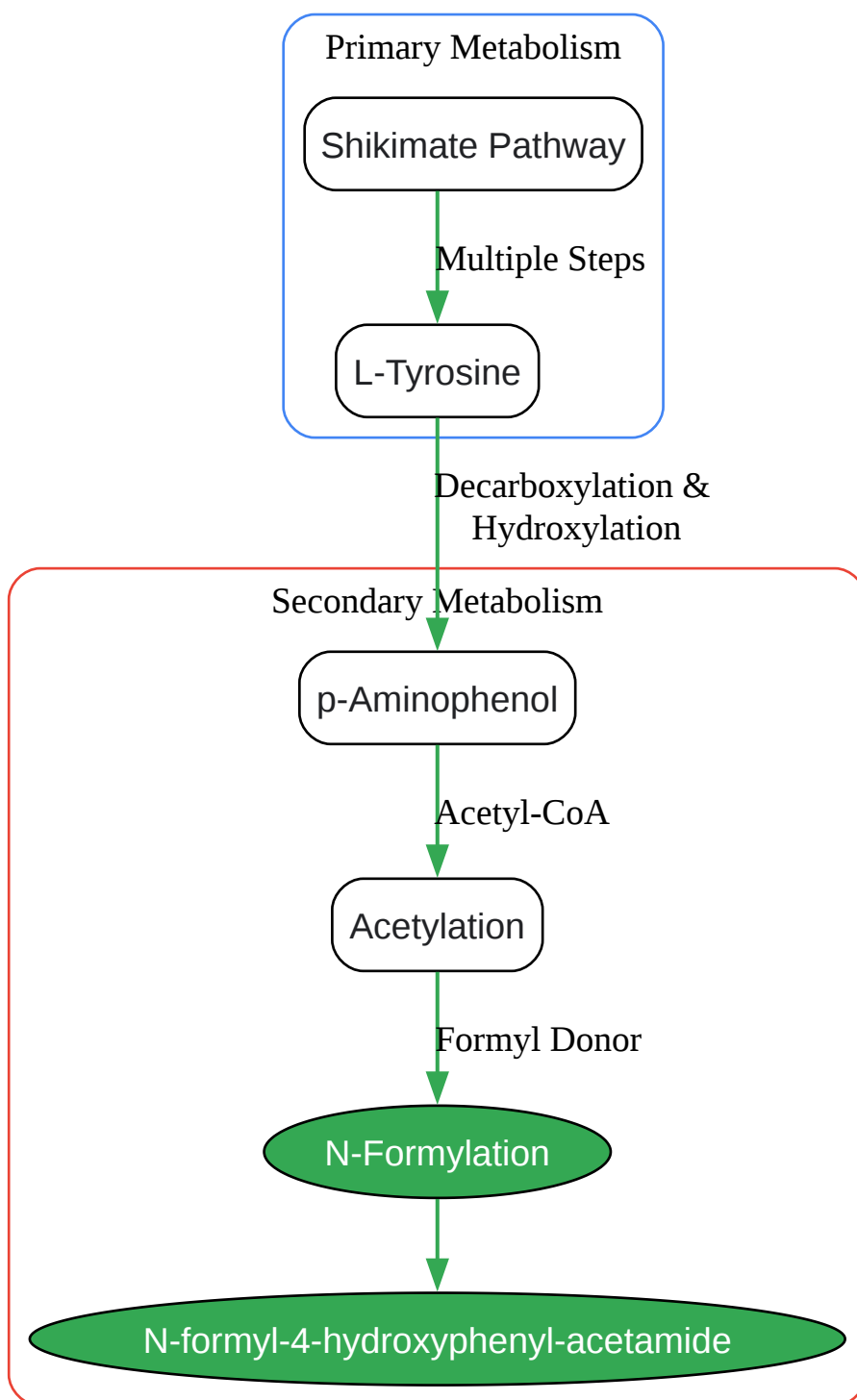
3. Chromatographic Purification:

- Fractionate the crude extract using column chromatography on silica gel with a gradient of solvents (e.g., hexane, ethyl acetate, methanol).
- Monitor the fractions by thin-layer chromatography (TLC).
- Further purify the fractions containing the target compound by preparative HPLC on a C18 column.

4. Structure Elucidation:

- Acquire ^1H and ^{13}C NMR spectra of the purified compound.
- Determine the molecular weight and formula by LC-MS analysis.
- Confirm the structure by comparing the spectroscopic data with published values.

Mandatory Visualization: Fungal Anilide Biosynthesis Pathway (Hypothesized)



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A hypothesized biosynthetic pathway for N-formyl-4-hydroxyphenyl-acetamide.

Aniline-Tetramic Acids

Source Organism: Cladosporium sphaerospermum L3P3 (deep-sea-derived fungus).[7]

Identified Compounds: Cladosins H-K.

These compounds are unique in that the aniline moiety is likely derived from the degradation of suberanilohydroxamic acid (SAHA), a histone deacetylase inhibitor that was added to the culture medium.[7] This represents an interesting example of "unnatural" natural product biosynthesis through precursor-directed biosynthesis.

Biological Activity: These anilide-containing tetramic acids have shown promising cytotoxic activity.

Data Presentation: Cytotoxicity of Cladosin I

Compound	Cell Line	IC ₅₀ (μM)
Cladosin I	HL-60 (human promyelocytic leukemia)	2.8[7]

Experimental Protocols: Isolation of Aniline-Tetramic Acids

The isolation of these compounds involved the following key steps:

1. Fungal Fermentation with Precursor Feeding:

- Cultivate Cladosporium sphaerospermum L3P3 in a suitable liquid medium.
- Introduce the histone deacetylase inhibitor SAHA to the culture as a precursor for the aniline moiety.

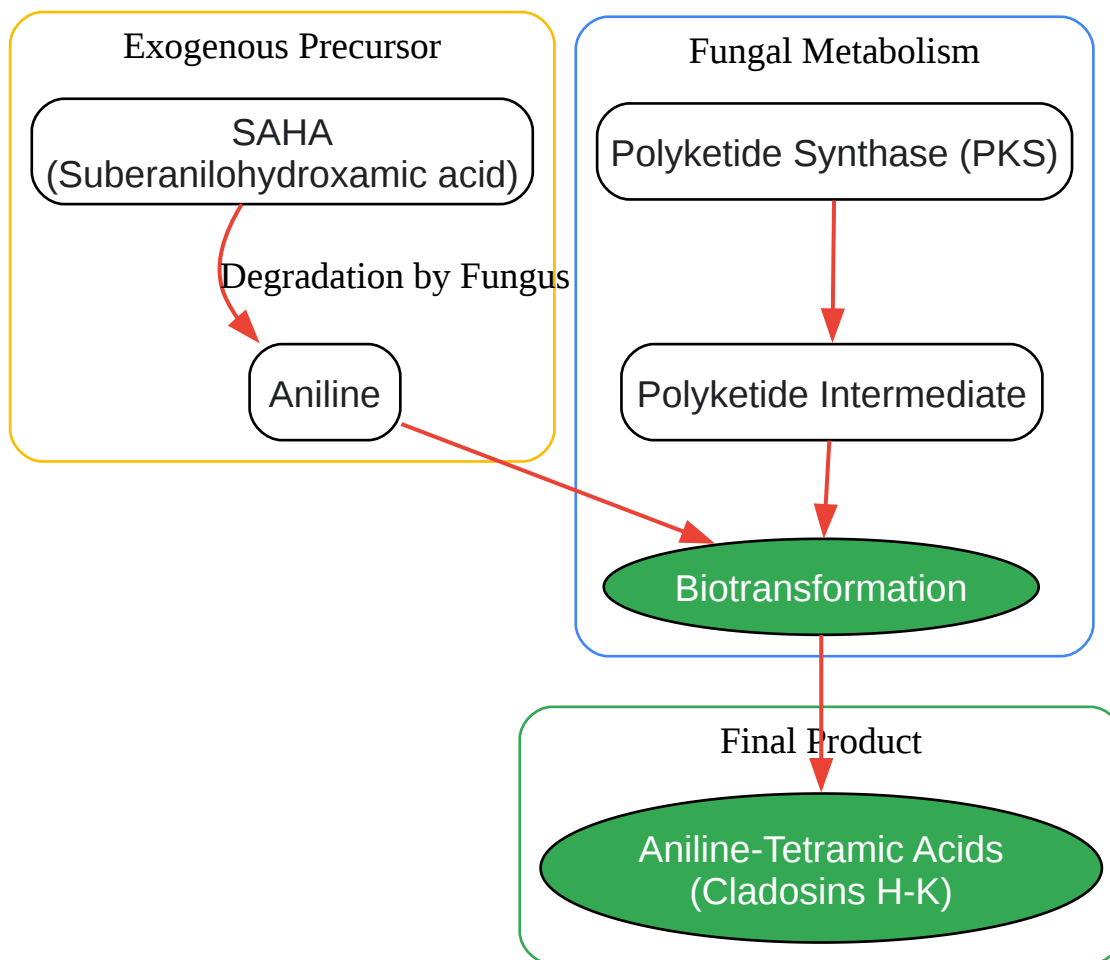
2. Extraction and Purification:

- Extract the culture broth and mycelium with ethyl acetate.
- Perform repeated column chromatography on silica gel and Sephadex LH-20.
- Final purification is achieved by preparative HPLC.

3. Structure Elucidation:

- Determine the planar structures and relative stereochemistry using extensive NMR spectroscopy (^1H , ^{13}C , COSY, HSQC, HMBC, and NOESY).
- Confirm the molecular formula via HR-ESIMS.
- Determine the absolute configuration using Mosher's method.

Mandatory Visualization: Precursor-Directed Biosynthesis of Aniline-Tetramic Acids



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Logical relationship in the precursor-directed biosynthesis of aniline-tetramic acids.

Conclusion

The exploration of natural sources for anilide compounds is a promising frontier in drug discovery and natural product chemistry. The examples presented in this guide, from the halogenated anilines of marine microalgae to the complex anilide-containing metabolites of

fungi, highlight the chemical diversity and biological potential of these naturally occurring molecules. The provided experimental frameworks serve as a foundation for researchers to further investigate and harness these valuable natural resources. Continued research in this area is crucial for uncovering new therapeutic agents and understanding the intricate biosynthetic capabilities of microorganisms.

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